

In-Depth Technical Guide: 2-Fluoro-1,1-dimethyl-ethylamine Hydrochloride

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Compound of Interest

Compound Name: 2-Fluoro-1,1-dimethyl-ethylamine
hydrochloride

CAS No.: 112433-51-9

Cat. No.: B053921

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Fluoro-1,1-dimethyl-ethylamine hydrochloride**, also known by its IUPAC name 1-fluoro-2-methylpropan-2-amine hydrochloride. This document consolidates available data on its chemical structure, properties, and relevant experimental information to support research and development activities.

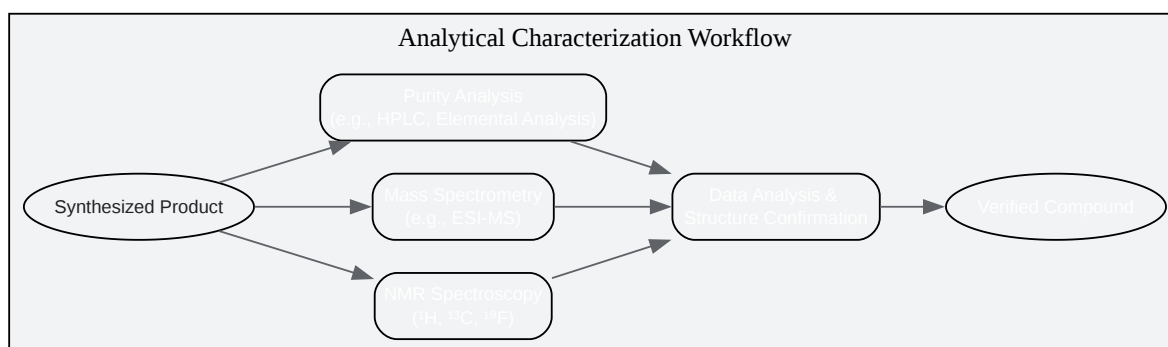
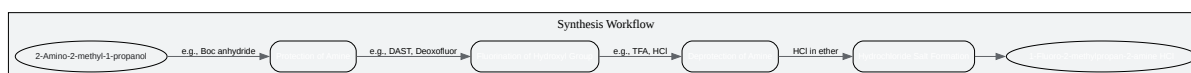
Chemical Structure and Properties

2-Fluoro-1,1-dimethyl-ethylamine hydrochloride is a fluorinated amine salt. The presence of a fluorine atom can significantly influence the compound's physicochemical and biological properties, such as basicity, lipophilicity, and metabolic stability.

Structural Formula:

The chemical structure of **2-Fluoro-1,1-dimethyl-ethylamine hydrochloride** is characterized by a tertiary carbon atom bonded to two methyl groups, an aminomethyl group, and a

fluoromethyl group. The hydrochloride salt form enhances its stability and solubility in aqueous solutions.



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